

Application Note: Structural Elucidation and NMR Characterization of 2H-1,4-Benzothiazine Derivatives

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Compound of Interest

Compound Name: 2H-1,4-Benzothiazine

CAS No.: 255-17-4

Cat. No.: B1228623

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Target Audience: Researchers, analytical scientists, and drug development professionals.

Content Type: Advanced Technical Protocol and Application Guide.

Introduction and Pharmacological Context

The 1,4-benzothiazine scaffold is a privileged pharmacophore in medicinal chemistry, serving as the structural foundation for various biologically active compounds, including anti-inflammatory, antimicrobial, and antipsychotic agents (such as phenothiazines)[1]. Among its isomeric forms, **2H-1,4-benzothiazine** and its derivatives (e.g., 3-oxo or 3-thione derivatives) are of particular interest due to their reactive sites and utility as precursors in complex heterocyclic synthesis[2].

Accurate structural characterization of **2H-1,4-benzothiazines** is critical during drug development to confirm regioselectivity, verify the position of substituents, and ensure the purity of the synthesized active pharmaceutical ingredients (APIs). Nuclear Magnetic Resonance (NMR) spectroscopy—specifically ¹H and ¹³C NMR—remains the gold standard for this validation.

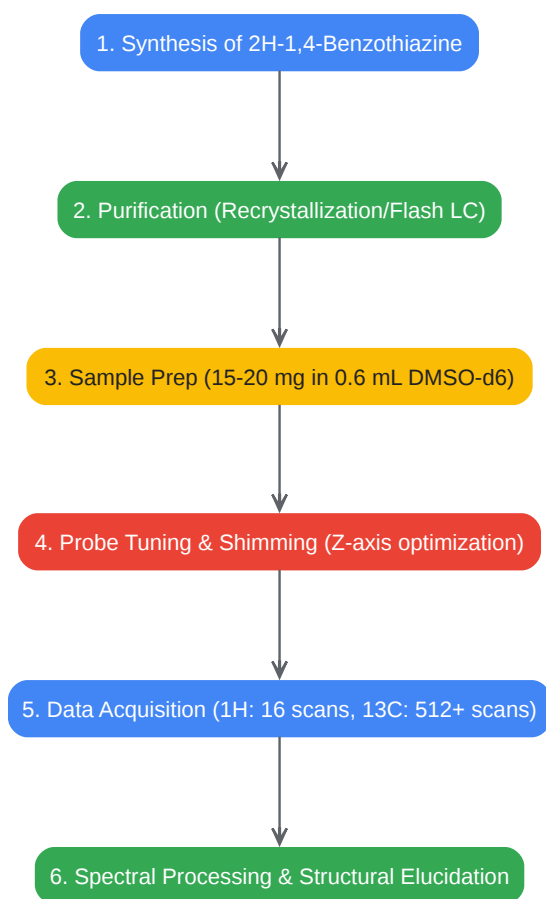
Mechanistic Insights: The Causality of NMR Chemical Shifts

As an application scientist, it is not enough to simply record spectra; one must understand the electronic environments driving the chemical shifts. The **2H-1,4-benzothiazine** core consists of a benzene ring fused to a six-membered thiazine ring containing sulfur and nitrogen.

- The C2 Methylene Group (1 H: 2.5–4.0 ppm | 13 C: 30–40 ppm): In the 2H-isomer, the C2 position is sp³ hybridized. The protons attached to this carbon are shielded compared to aromatic protons but experience inductive deshielding from the adjacent highly electronegative sulfur atom and the nearby C=N or C=O double bond (in 3-oxo derivatives). This typically places the -CH₂
 - singlet or doublet (depending on C3 substitution) in the 2.5 to 4.0 ppm range[1][3].
- The Heterocyclic Amine (-NH-): When the nitrogen is protonated (e.g., in 3,4-dihydro-**2H-1,4-benzothiazine** variants), the -NH- proton is highly deshielded due to the resonance of its lone pair with the adjacent aromatic ring and carbonyl/thiocarbonyl groups. This proton typically resonates far downfield between 9.0 and 11.5 ppm[1][3].
- Solvent Selection Causality: Dimethyl sulfoxide-d₆(DMSO-d₆) is the solvent of choice over CDCl₃. While CDCl₃ is standard for many organics, 1,4-benzothiazines often exhibit poor solubility in non-polar solvents. More importantly, DMSO-d₆ forms strong hydrogen bonds with the labile -NH- proton, drastically slowing its chemical exchange rate. This prevents peak broadening and allows the -NH- signal to be distinctly observed and integrated[1][2].

Experimental Workflow

The following diagram illustrates the self-validating workflow from synthesis to structural elucidation, ensuring high-fidelity data acquisition.



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Figure 1: Workflow for synthesis, preparation, and NMR characterization of **2H-1,4-benzothiazines**.

Step-by-Step NMR Protocol

To ensure reproducibility and trustworthiness in your analytical data, adhere to the following self-validating protocol for NMR acquisition using a standard 400 MHz or 500 MHz spectrometer.

Phase 1: Sample Preparation

- **Drying:** Ensure the synthesized **2H-1,4-benzothiazine** derivative is thoroughly dried under a high vacuum for at least 4 hours to remove residual protic solvents (e.g., H₂O, ethanol) that could obscure the 2.0–4.0 ppm aliphatic region.
- **Solubilization:** Weigh 15–20 mg of the compound for ¹H NMR (or 40–50 mg for ¹³C NMR) into a clean glass vial.
- **Solvent Addition:** Add 0.6 mL of high-purity DMSO-d₆ (containing 0.03% v/v Tetramethylsilane [TMS] as an internal standard). Vortex gently until complete dissolution is achieved.
- **Transfer:** Transfer the homogeneous solution into a high-quality 5 mm NMR tube, ensuring no air bubbles are trapped at the bottom.

Phase 2: Instrument Calibration and Acquisition

- **Locking and Shimming:** Insert the sample into the spectrometer. Lock the magnetic field to the deuterium signal of DMSO-d₆. Perform gradient shimming (TopShim or equivalent) to ensure a highly homogeneous magnetic field, aiming for a TMS line width at half-height of <1.0 Hz.
- **¹H NMR Acquisition:**
 - **Pulse Sequence:** Standard 1D proton sequence (e.g., zg30).
 - **Spectral Width:** 15 ppm (to capture the downfield -NH- protons).
 - **Relaxation Delay (D1):** 2.0 seconds (ensure complete relaxation of all protons for accurate integration).

- Scans: 16 to 32 scans.
- **¹³C NMR Acquisition:**
 - Pulse Sequence: Proton-decoupled ¹³C sequence (e.g., zgpg30).
 - Spectral Width: 250 ppm.
 - Relaxation Delay (D1): 2.0 seconds.
 - Scans: Minimum 512 scans (1024+ recommended for quaternary carbons like C=O or C=S, which relax slowly and lack NOE enhancement).

Phase 3: Processing

- Apply a line broadening (LB) of 0.3 Hz for ¹H and 1.0 Hz for ¹³C before Fourier Transformation.
- Phase and baseline correct the spectra manually.
- Reference the spectra to TMS (0.00 ppm) or the residual DMSO pentet (¹H: 2.50 ppm) and septet (¹³C: 39.52 ppm).

Quantitative Data Presentation

The following tables summarize the expected chemical shifts for the core structural elements of **2H-1,4-benzothiazine** derivatives, synthesized from literature data^{[1][2][3]}.

Table 1: Typical ¹H NMR Chemical Shifts (in DMSO-d₆)

Structural Element	Chemical Shift (δ , ppm)	Multiplicity	Causality / Notes
C2 -CH 2 • (Aliphatic)	2.60 – 3.90	Singlet or Doublet	Deshielded by adjacent Sulfur. Exact shift depends on C3 substitution (e.g., 3-oxo pushes it to ~3.3-3.8 ppm)[2][3].
Aromatic Protons (C5-C8)	6.70 – 7.80	Multiplets	Standard aromatic region; splitting depends on substitution on the benzene ring[1].
Heterocyclic -NH-	9.00 – 11.50	Broad Singlet	Highly deshielded due to resonance and hydrogen bonding with DMSO-d 6[1][3].
N-CH 2 • (if substituted)	4.70 – 5.40	Multiplet/Singlet	Appears downfield of S-CH 2 • due to higher electronegativity of Nitrogen[2].

Table 2: Typical ^{13}C NMR Chemical Shifts (in DMSO-d 6)

Structural Element	Chemical Shift (δ , ppm)	Causality / Notes
C2 (Aliphatic Carbon)	30.0 – 40.0	sp ³ hybridized carbon adjacent to Sulfur[1][3].
Aromatic Carbons	115.0 – 145.0	Includes both CH and quaternary (Cq) aromatic carbons[2].
C=O (3-oxo derivatives)	160.0 – 168.0	Highly deshielded carbonyl carbon[1][2].
C=S (3-thione derivatives)	190.0 – 195.0	Thiocarbonyl carbons are significantly more deshielded than carbonyls (e.g., ~192.5 ppm)[3].

References

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